

# A Technical Guide to the Historical Synthesis of 2-Hydroxy-4-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzaldehyde

Cat. No.: B1293496

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This in-depth technical guide explores the historical synthesis methods for **2-Hydroxy-4-methylbenzaldehyde**, a significant aromatic aldehyde. The document provides a comparative analysis of key historical reactions, detailed experimental protocols, and visualizations of the reaction pathways to serve as a comprehensive resource for professionals in chemical research and drug development. The primary historical routes for the synthesis of this compound are initiated from m-cresol, a crucial detail for regioselective formylation.

## Comparative Overview of Synthesis Methods

The following table summarizes the quantitative data for the primary historical methods used to synthesize **2-Hydroxy-4-methylbenzaldehyde** from m-cresol.

Method	Key Reagents	Reaction Conditions	Yield (%)
Duff Reaction	m-Cresol, Hexamethylenetetramine, Glycerol, Boric Acid	150-160°C	8-32%
Reimer-Tiemann Reaction	m-Cresol, Chloroform, Sodium Hydroxide	Reflux	~24%
Paraformaldehyde Method	m-Cresol, Paraformaldehyde, Tin Tetrachloride, Tri-N-butylamine	100°C, 8 hours	Not Specified

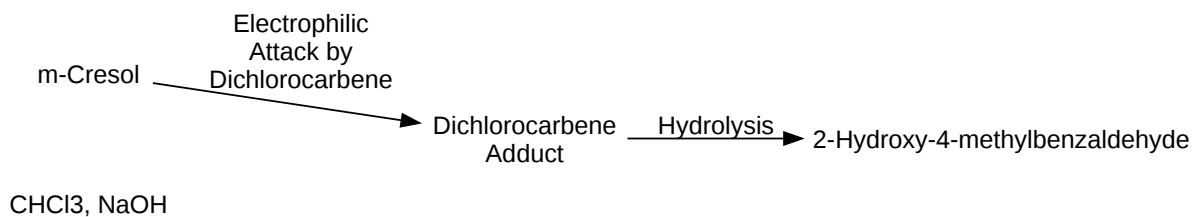
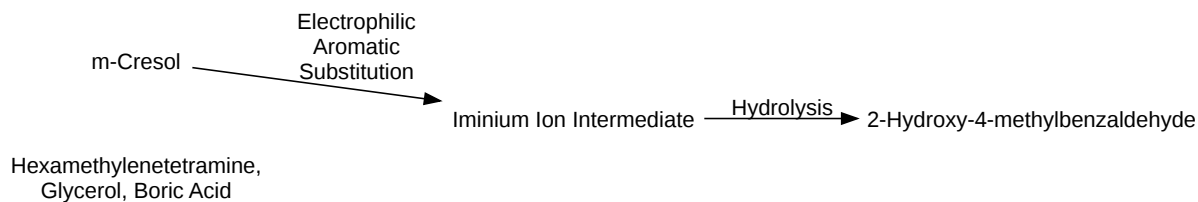
## Core Synthesis Pathways

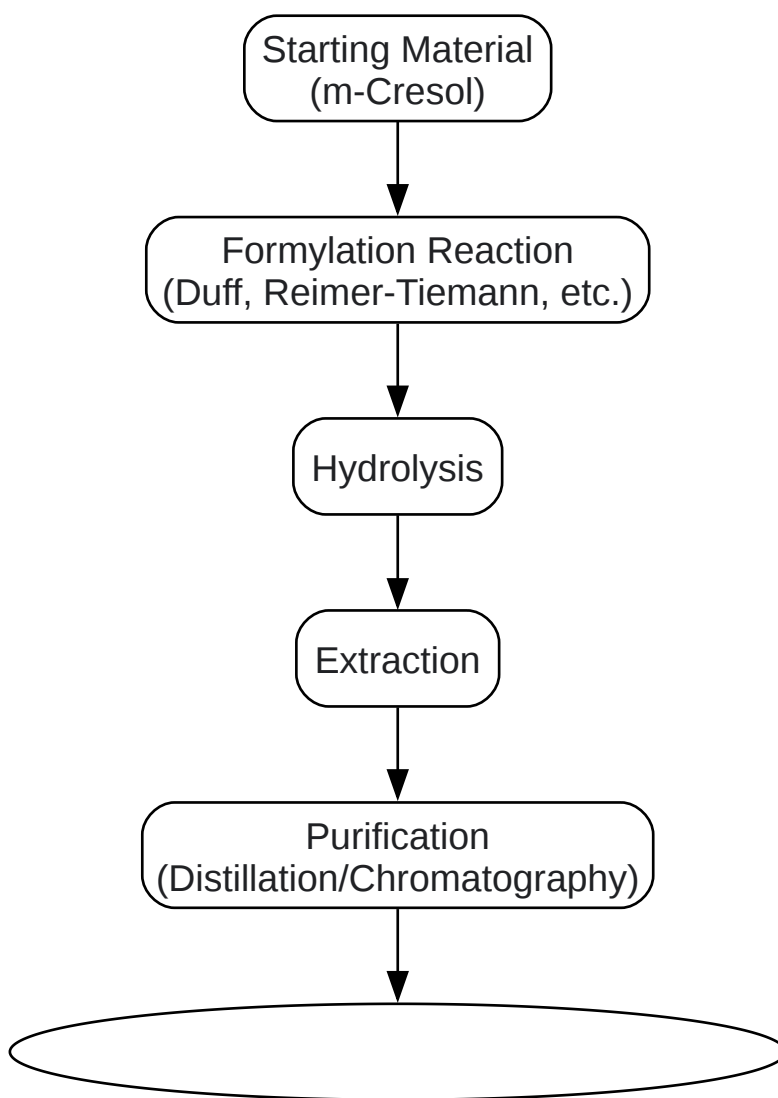
The historical synthesis of **2-Hydroxy-4-methylbenzaldehyde** predominantly relies on the electrophilic formylation of m-cresol at the ortho-position relative to the hydroxyl group. The directing effect of the hydroxyl and methyl groups on the aromatic ring dictates the regioselectivity of these reactions.

### The Duff Reaction

First described by James C. Duff in the 1930s and 1940s, the Duff reaction is a formylation method that utilizes hexamethylenetetramine as the formylating agent in an acidic medium, typically a mixture of glycerol and boric acid.<sup>[1]</sup> This method is particularly effective for the ortho-formylation of phenols.<sup>[2]</sup> The reaction with m-cresol selectively yields **2-Hydroxy-4-methylbenzaldehyde**.<sup>[2]</sup>

Reaction Pathway:





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## References

- 1. Duff reaction - Wikipedia [en.wikipedia.org]
- 2. scholarworks.uni.edu [scholarworks.uni.edu]

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